

An In-depth Technical Guide on the Safety of TAMRA-PEG3-Alkyne

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Compound of Interest

Compound Name: TAMRA-PEG3-Alkyne

Cat. No.: B12366866

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This guide provides a summary of the available safety and handling information for **TAMRA-PEG3-Alkyne**, a fluorescent dye derivative used in bioconjugation applications. The information presented is compiled from various sources for related compounds, as a comprehensive Safety Data Sheet (SDS) for **TAMRA-PEG3-Alkyne** is not readily available. Researchers, scientists, and drug development professionals should handle this compound with care, recognizing that its chemical, physical, and toxicological properties have not been thoroughly investigated[1].

Physicochemical Properties

The following table summarizes the known physical and chemical properties of **TAMRA-PEG3-Alkyne** and its closely related analogs. This data is essential for proper handling, storage, and use in experimental settings.

Property	Value	Notes
Molecular Weight	599.68 g/mol [2][3]	
Appearance	Dark red amorphous solid[4]	
Purity	>95% (HPLC)[2]	
Solubility	Soluble in DMSO and DMF	The polyethylene glycol (PEG) linker enhances aqueous solubility.
Excitation Maximum (λ_{ex})	547 nm	
Emission Maximum (λ_{em})	565 nm	For the related compound 5/6-TAMRA-PEG3-Azide.
Extinction Coefficient (ϵ)	92,000 $\text{cm}^{-1}\text{M}^{-1}$	For the related compound 5/6-TAMRA-PEG3-Azide in MeOH.

Hazard Identification and Safety Precautions

While a specific hazard classification for **TAMRA-PEG3-Alkyne** is not available, a safety data sheet for a related chemical suggests the following potential hazards and precautionary measures. It is prudent to handle **TAMRA-PEG3-Alkyne** as a potentially hazardous substance.

Potential Hazards (based on a related compound):

- H317: May cause an allergic skin reaction.
- H341: Suspected of causing genetic defects.
- H351: Suspected of causing cancer.
- H402: Harmful to aquatic life.
- H413: May cause long lasting harmful effects to aquatic life.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Use chemical safety goggles.
- Hand Protection: Wear common chemical resistant gloves.
- Respiratory Protection: If handling as a powder or generating dust, use a respirator. Work under a hood is advised.

Handling and Storage

Proper handling and storage are crucial to maintain the stability and integrity of **TAMRA-PEG3-Alkyne**.

Condition	Recommendation	Source
Storage Temperature	-20°C	
Storage Conditions	Store in a dry, cool, and dark place. Desiccate.	
Stock Solution Storage	Aliquot and store at -20°C to -80°C to avoid repeated freeze-thaw cycles.	
Shelf Life	A shelf life of 12 months is often cited for the closely related TAMRA-PEG3-Azide when stored at -20°C in solid form.	

Preparation of Stock Solutions:

- Briefly centrifuge the vial to collect the solid material at the bottom.
- Add the appropriate volume of anhydrous DMSO or DMF to achieve the desired concentration (e.g., 10 mM).
- Vortex until the solid is completely dissolved.
- Aliquot into smaller volumes in amber or foil-wrapped tubes to protect from light.

- Store at -20°C for short-term or -80°C for long-term storage.

First-Aid Measures

In case of exposure, the following first-aid measures are recommended based on information for similar compounds:

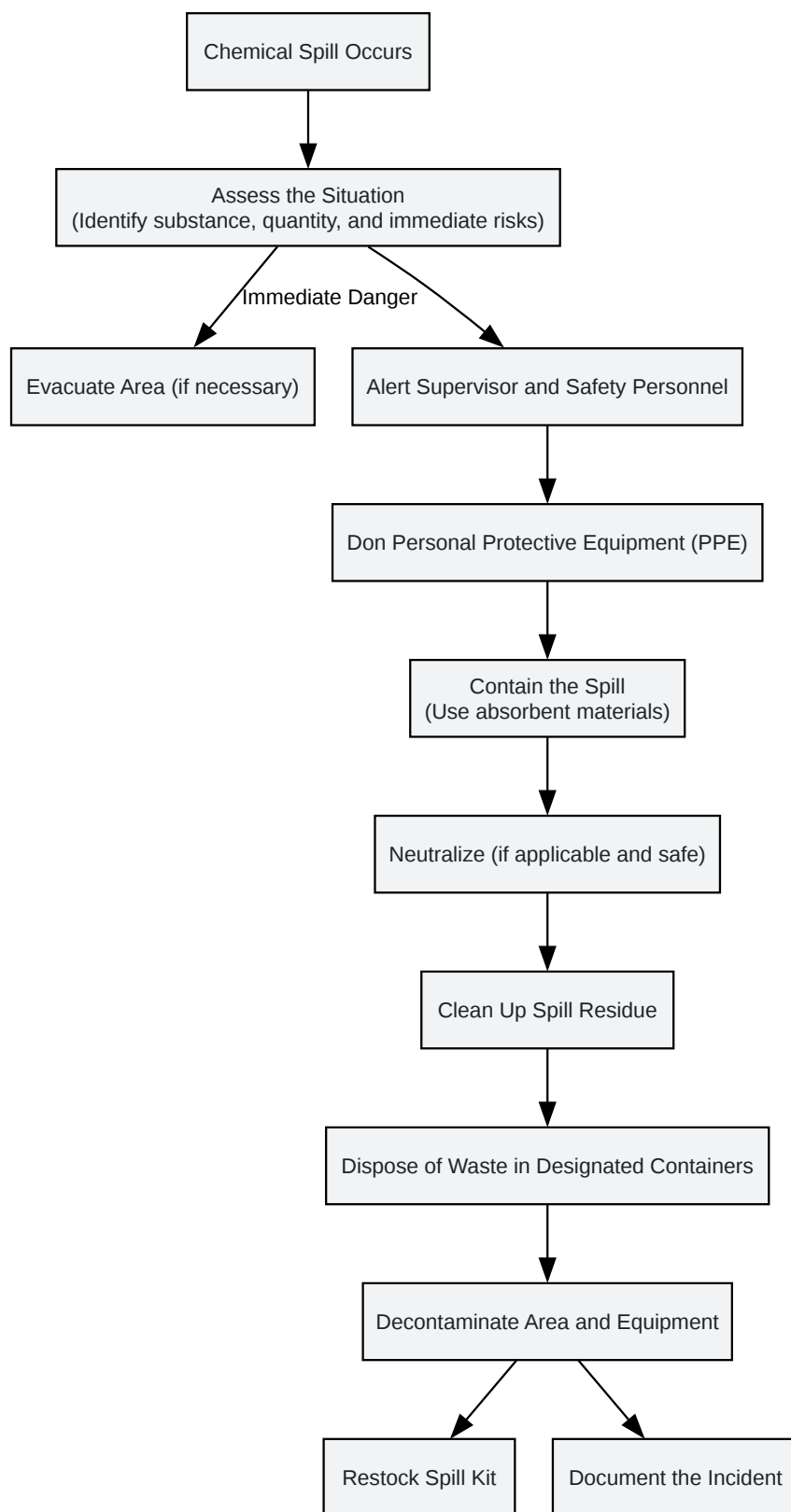
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Flush eyes with water as a precaution.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- Ensure adequate ventilation.
- Keep away from sources of ignition.
- Absorb the spill with an inert material (e.g., vermiculite, dry sand, earth).
- Place the absorbed material into a chemical waste container.
- Clean the affected area thoroughly.

The following diagram illustrates a general workflow for handling a chemical spill.



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Workflow for handling a chemical spill.

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